

# Ethoxylated Cocoamine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Cocoamine*

Cat. No.: *B1164934*

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## Abstract

Ethoxylated **cocoamines** are a versatile class of non-ionic surfactants derived from coconut oil-based fatty amines and ethylene oxide. Their amphiphilic nature, characterized by a hydrophobic alkyl chain and a hydrophilic polyoxyethylene chain, allows them to exhibit a wide range of physicochemical properties, making them valuable in numerous industrial and commercial applications. This technical guide provides an in-depth overview of the chemical characteristics, synthesis, and key applications of ethoxylated **cocoamines**, with a focus on quantitative data, experimental methodologies, and the underlying mechanisms of action.

## Chemical Characteristics

Ethoxylated **cocoamines** are not single compounds but rather mixtures of homologues with varying lengths of the ethoxy chain. The degree of ethoxylation is a critical parameter that dictates their properties and, consequently, their applications. Key chemical and physical characteristics are summarized below.

## Physicochemical Properties

The properties of ethoxylated **cocoamines** are highly dependent on the average number of ethylene oxide (EO) units per molecule. An increase in the EO number generally leads to increased water solubility and a higher Hydrophile-Lipophile Balance (HLB) value.

Property	Value	References
CAS Number	61791-14-8	
EC Number	500-152-2	
Appearance at 25°C	Amber liquid to pale yellow solid	
Odor	Mild amine-like	
pH (1-5% aqueous solution)	9-11 (alkaline)	
Density (g/cm <sup>3</sup> )	0.9-1.1	
Flash Point (°C)	> 93.9	
Stability	Stable under normal conditions; stable in acidic and alkaline media.	

## Quantitative Data Summary

The following table summarizes key quantitative data for ethoxylated **cocoamines** with varying degrees of ethoxylation. These values are indicative and can vary slightly between manufacturers.

Product Name/ Moles of EO	Average Molecular Weight ( g/mol )	Amine Value (mg KOH/g)	HLB (Calculated)	Cloud Point (°C)
2	~300-600	176-216	6.21	20-50
3	~300-600	150-190	8.02	20-50
5	~300-600	114-154	10.4 - 10.57	-1.1
7.5	-	106	12.6	-
15	-	55-75	15.43 - 16.8	-2.2
20	-	-	~16	76-78 (1g in 100ml 10% NaCl)

References for the table data:

## Synthesis and Experimental Protocols

### Synthesis of Ethoxylated Cocoamine

Ethoxylated **cocoamines** are synthesized through the ethoxylation of primary **cocoamines**. This process typically involves a two-stage reaction.

#### Stage 1: Initial Ethoxylation (Adduct Formation)

In the first stage, two moles of ethylene oxide react with one mole of the primary **cocoamine** to form an intermediate, N,N-bis-(2-hydroxyethyl) **cocoamine**. This initial reaction generally does not require a catalyst.

#### Stage 2: Polymerization

The second stage involves the further reaction of the intermediate with additional moles of ethylene oxide to achieve the desired chain length of the polyoxyethylene group. This stage requires a catalyst, such as a base (e.g., potassium hydroxide) or a Lewis acid. The reaction is carried out under controlled temperature and pressure in a stirred autoclave reactor.

## Experimental Protocol: General Synthesis of Ethoxylated **Cocoamine**

### Materials:

- Primary **cocoamine**
- Ethylene oxide
- Catalyst (e.g., potassium hydroxide)
- Nitrogen gas (high purity)
- Stirred autoclave reactor equipped with heating, cooling, and gas inlet/outlet systems

### Procedure:

- **Reactor Preparation:** The autoclave reactor is thoroughly cleaned, dried, and purged with nitrogen gas to create an inert atmosphere.
- **Charging Reactants:** A known quantity of primary **cocoamine** and the catalyst are charged into the reactor.
- **Inerting and Heating:** The reactor is sealed and heated to the reaction temperature (typically 140-200°C) while maintaining a nitrogen purge to remove any residual moisture.
- **Ethylene Oxide Addition:** Ethylene oxide is introduced into the reactor at a controlled rate. The reaction is exothermic, and the temperature is maintained within the desired range through cooling.
- **Reaction Monitoring:** The reaction progress is monitored by the uptake of ethylene oxide (pressure drop).
- **Digestion:** Once the required amount of ethylene oxide has been added, the reaction mixture is held at the reaction temperature for a "digestion" period to ensure complete reaction.
- **Purging and Cooling:** The reactor is then purged with nitrogen to remove any unreacted ethylene oxide and subsequently cooled.

- **Product Discharge:** The final ethoxylated **cocoamine** product is discharged from the reactor.

## Determination of Chemical Characteristics

Standard analytical methods are employed to characterize the resulting ethoxylated **cocoamine**.

- **Amine Value:** Determined by titration with a standardized acid.
- **HLB Value:** Can be calculated based on the molecular weight of the hydrophilic (polyoxyethylene) and lipophilic (**cocoamine**) portions of the molecule.
- **Cloud Point:** Determined by heating a solution of the surfactant until it becomes turbid and then recording the temperature at which it becomes clear upon cooling.
- **Viscosity:** Measured using a viscometer at a specified temperature.
- **pH:** Measured using a pH meter on a standardized aqueous solution of the surfactant.

## Applications and Mechanisms of Action

Ethoxylated **cocoamines** are utilized in a wide array of industries due to their versatile surfactant properties.

- **Textile Industry:** They act as dye leveling agents, wetting agents, and dispersants.
- **Agrochemicals:** Used as emulsifiers in pesticide and herbicide formulations.
- **Personal Care and Cosmetics:** Employed as conditioning agents, emulsifiers, and foam stabilizers in products like shampoos and conditioners.
- **Industrial and Household Cleaners:** Function as emulsifiers and degreasers.
- **Oil and Gas Industry:** Utilized as corrosion inhibitors and emulsifiers.
- **Plastics Industry:** Act as antistatic agents.

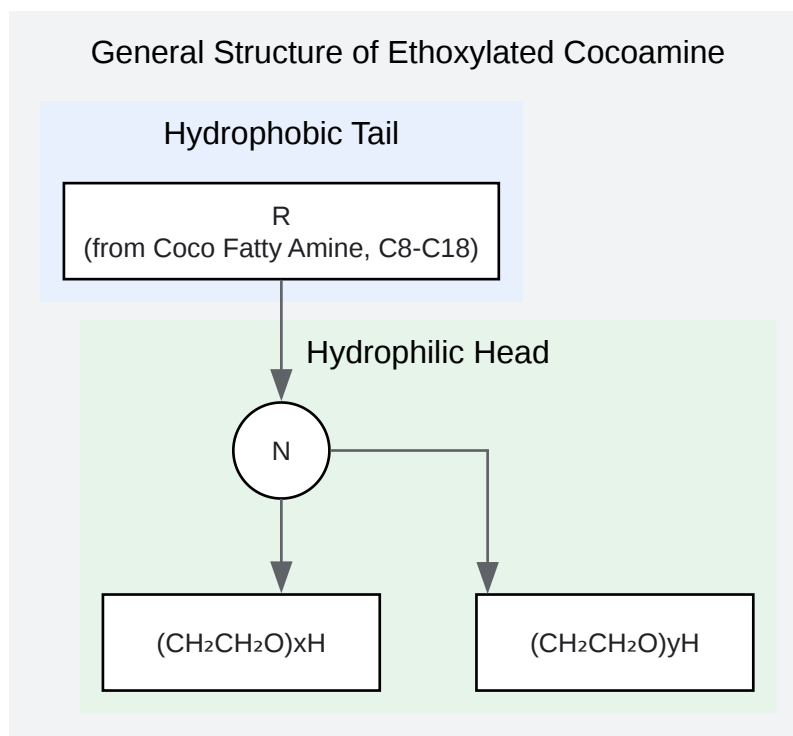
## Mechanism of Action: Dye Leveling in Textiles

In textile dyeing, achieving a uniform color is crucial. Ethoxylated **cocoamines** act as leveling agents by influencing the dye aggregation and the rate of dye uptake by the fabric fibers.

The proposed mechanism involves the ethoxylated **cocoamine** forming micelles in the dye bath. These micelles can temporarily entrap dye molecules, effectively reducing the concentration of free dye available to bind to the fabric. As the dyeing process proceeds, the dye is gradually released from the micelles, allowing for a more controlled and even adsorption onto the textile fibers. This prevents rapid, uneven dyeing and results in a level and consistent color.

## Visualizations

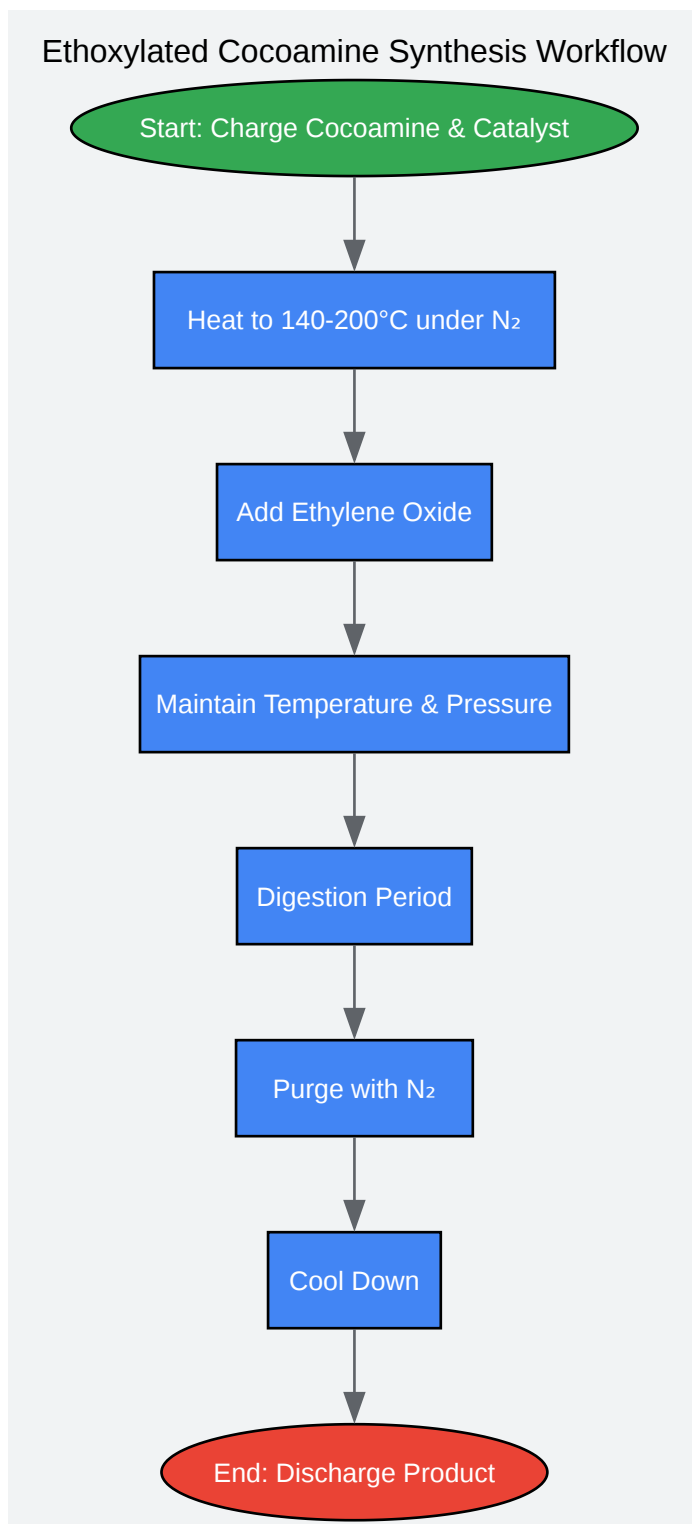
### General Chemical Structure



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Caption: General chemical structure of ethoxylated **cocoamine**.

## Synthesis Workflow



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Caption: A simplified workflow for the synthesis of ethoxylated **cocoamine**.

## Mechanism in Textile Dyeing

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